

4-Chloro-2-hydroxy-3-methylbenzaldehyde safety data sheet (SDS) analysis

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Compound of Interest

Compound Name: 4-Chloro-2-hydroxy-3-methylbenzaldehyde

CAS No.: 55289-23-1

Cat. No.: B2360737

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Title: Comprehensive Safety Data Sheet (SDS) Analysis and Handling Protocols for **4-Chloro-2-hydroxy-3-methylbenzaldehyde** (CAS 55289-23-1)

Executive Summary

In drug development and complex natural product synthesis, halogenated salicylaldehyde derivatives serve as highly privileged building blocks. **4-Chloro-2-hydroxy-3-methylbenzaldehyde** (CAS 55289-23-1) is a densely functionalized intermediate utilized in the construction of polycyclic architectures^[1]. However, its reactive electrophilic center and moderate lipophilicity present specific handling challenges. Moving beyond basic regulatory compliance, this whitepaper provides a mechanistic analysis of the compound's physicochemical and toxicological properties, translating static SDS data into dynamic, self-validating experimental workflows.

Physicochemical Profiling & Causality

To design a robust handling protocol, we must first understand the causality behind the compound's physical properties. The table below synthesizes the critical quantitative data and

its practical implications at the bench.

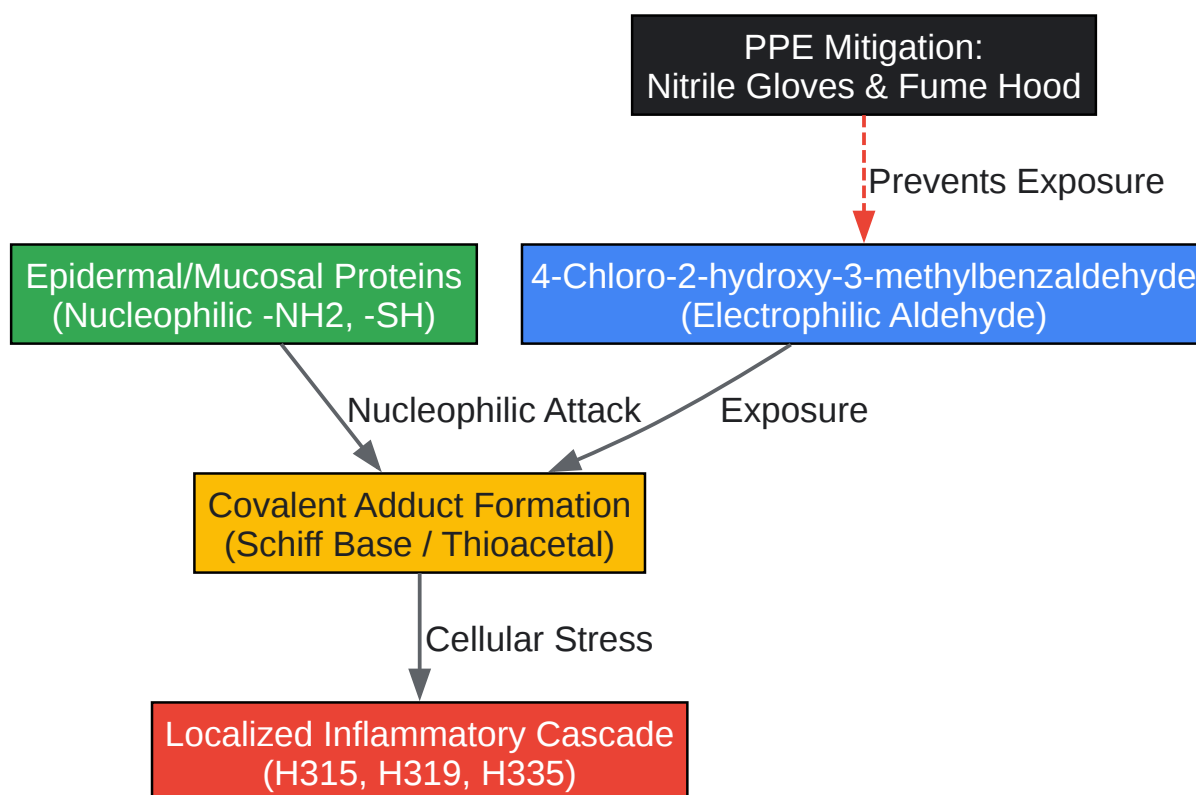
Property	Value	Mechanistic Causality & Benchtop Implication
Molecular Formula	<chem>C8H7ClO2</chem> [1]	Densely functionalized ring offering multiple orthogonal handles for cross-coupling.
Molecular Weight	170.59 g/mol [1]	Low molecular weight facilitates rapid diffusion through porous materials.
Exact Mass	170.0134 Da[2]	Crucial for High-Resolution Mass Spectrometry (HRMS) validation of starting materials.
Melting Point	61–62 °C[3]	Solid at room temperature. The relatively low melting point is driven by intramolecular hydrogen bonding between the ortho-hydroxyl and aldehyde groups, which limits intermolecular stacking.
XLogP	2.6[2]	Moderate lipophilicity. This allows the molecule to readily penetrate biological membranes and non-synthetic rubber (latex), dictating strict PPE requirements.
TPSA	37.3 Å²[2]	Low Topological Polar Surface Area ensures high membrane permeability, increasing the risk of systemic absorption upon dermal exposure.

Mechanistic Toxicology & Hazard Causality

According to the Globally Harmonized System (GHS), **4-chloro-2-hydroxy-3-methylbenzaldehyde** is classified under H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation)[3].

The Biochemical Mechanism of Irritation: These hazards are not arbitrary; they are a direct consequence of the molecule's electronic structure. The aldehyde carbon is highly electrophilic. This electrophilicity is synergistically enhanced by the electron-withdrawing nature of the para-chloro substituent and the ortho-hydroxyl group. When exposed to biological tissues, this electrophilic center readily undergoes nucleophilic attack by primary amines (e.g., lysine residues) or thiols (e.g., cysteine residues) present in epidermal and mucosal proteins.

This reaction forms covalent Schiff base or thioacetal adducts. The immune system recognizes these structurally modified proteins as damaged, triggering a localized inflammatory cascade that manifests as macroscopic irritation (erythema, edema)[3].



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Fig 1: Mechanistic pathway of electrophilic irritation and corresponding PPE mitigation strategy.

Self-Validating Experimental Protocol: Safe Handling & Reaction Setup

Trustworthy science relies on protocols that validate themselves at each step. The following methodology ensures both operator safety and chemical integrity.

Step 1: Pre-Reaction Quality Control (Self-Validation)

- Action: Before use, determine the melting point of the batch.
- Causality: The literature melting point is 61–62 °C[3]. A depressed or broadened melting point indicates radical-mediated auto-oxidation of the aldehyde to the corresponding benzoic acid. This self-validating step ensures reaction stoichiometry is not compromised by degraded starting material.

Step 2: Environmental & PPE Setup

- Action: Conduct all handling inside a certified fume hood. Don nitrile gloves (minimum 4 mil thickness) and chemical splash goggles.
- Causality: The compound's XLogP of 2.6[2] means it is lipophilic enough to permeate natural rubber (latex) rapidly. Nitrile provides a superior barrier against lipophilic electrophiles. The fume hood mitigates the STOT SE 3 (H335) respiratory vapor/dust risk[3].

Step 3: Dispensing and Inert Atmosphere

- Action: Dispense the solid powder[3] using a static-free spatula. Purge the reaction vessel with Argon or Nitrogen using standard Schlenk techniques.
- Causality: Aldehydes are prone to oxidation in the presence of atmospheric oxygen. An inert atmosphere is critical for maintaining the integrity of the electrophilic center during prolonged reactions.

Step 4: Reaction Execution & Quenching

- Action: Dissolve in an appropriate anhydrous solvent (e.g., DCM or THF). Upon reaction completion, quench any residual unreacted aldehyde with a mild nucleophile (e.g., saturated aqueous sodium bisulfite).
- Causality: Sodium bisulfite forms a water-soluble bisulfite adduct with the unreacted aldehyde. This neutralizes its electrophilicity and allows for safe separation into the aqueous waste stream, thereby preventing downstream exposure during rotary evaporation or chromatography.



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Fig 2: Self-validating experimental workflow for handling reactive substituted benzaldehydes.

Synthetic Utility in Drug Development

4-Chloro-2-hydroxy-3-methylbenzaldehyde is a highly privileged building block in medicinal chemistry. The contiguous arrangement of the hydroxyl, methyl, aldehyde, and chloro groups provides multiple orthogonal handles for complex syntheses.

A classic demonstration of its utility is found in the total synthesis of pilquinone, a secondary phenanthraquinone metabolite isolated from *Streptomyces pilosus*[4]. In complex natural product syntheses, the ortho-hydroxyl aldehyde motif is frequently exploited to construct benzofuran or coumarin architectures via condensation, while the chloro substituent can be utilized in late-stage palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura or Buchwald-Hartwig aminations)[2],[4].

References

- Cresp, T. M., Giles, R. G. F., Sargent, M. V., Brown, C., & Smith, D. O. (1974). Synthesis of pilquinone, a metabolite of *Streptomyces pilosus* ettlinger. *Journal of the Chemical Society, Perkin Transactions 1*, 2435-2447. [\[Link\]](#)

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Sources

- [1. fluorochem.co.uk](http://fluorochem.co.uk) [fluorochem.co.uk]
- [2. 55289-23-1 化工百科 – 960 化工网](http://m.chem960.com) [m.chem960.com]
- [3. 4-chloro-2-hydroxy-3-methylbenzaldehyde | 55289-23-1](http://sigmaaldrich.com) [sigmaaldrich.com]
- [4. Synthesis of piloquinone, a metabolite of Streptomyces pilosus ettlinger - Journal of the Chemical Society, Perkin Transactions 1 \(RSC Publishing\)](#) [pubs.rsc.org]
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